

crystal structure of 4-Chloro-3-cyanopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3-cyanopyridine

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Technical Guide: 4-Chloro-3-cyanopyridine

To: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Guide on the Core Properties of **4-Chloro-3-cyanopyridine**

Introduction

This technical guide provides a summary of the available scientific information for **4-Chloro-3-cyanopyridine** (also known as 4-chloronicotinonitrile). This compound is a substituted pyridine derivative and serves as a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors.^{[1][2]} Its utility stems from the reactive nature of the chlorine and cyano functional groups, which allow for a variety of chemical modifications.^[1] This document outlines the known chemical and physical properties and a documented synthesis protocol.

It is important to note that a thorough search of scientific literature and crystallographic databases, including the Cambridge Crystallographic Data Centre (CCDC), did not yield a publicly available experimental crystal structure for **4-Chloro-3-cyanopyridine**. Therefore, quantitative crystallographic data such as unit cell parameters, space group, and atomic coordinates are not available at this time. The absence of a primary research article detailing the crystal structure also means that there are no cited key experiments or signaling pathways directly related to its solid-state structure to report.

Chemical and Physical Properties

4-Chloro-3-cyanopyridine is a white to off-white crystalline solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₃ ClN ₂	[3][4]
Molecular Weight	138.55 g/mol	[3][4]
CAS Number	89284-61-7	[3][4]
Melting Point	86 °C	[4]
Boiling Point	243.5 °C at 760 mmHg	[4]
Density	1.3 g/cm ³	[4]

Synthesis Protocol

A common method for the synthesis of **4-Chloro-3-cyanopyridine** involves the dehydration of 4-chloropyridine-3-carboxamide. The following experimental protocol is based on a reported synthetic route.

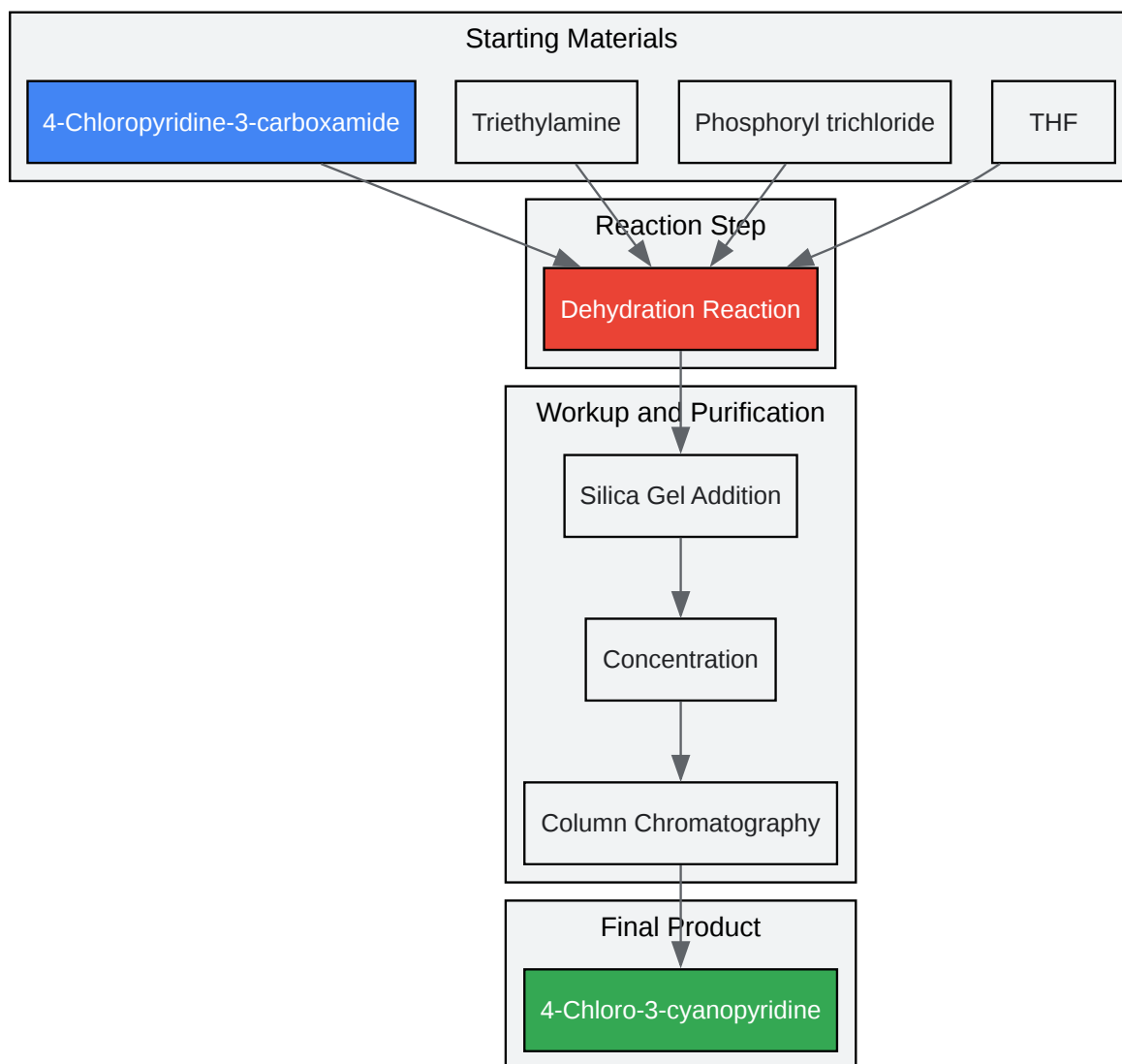
Synthesis of 4-Chloro-3-cyanopyridine from 4-Chloropyridine-3-carboxamide

- Reactants:
 - 4-Chloropyridine-3-carboxamide
 - Triethylamine
 - Phosphoryl trichloride
 - Tetrahydrofuran (THF)
 - Dichloromethane (CH₂Cl₂)
 - Silica gel

- Procedure:
 - Suspend 4-chloronicotinamide (1 equivalent) in cold (0 °C) THF.
 - Add triethylamine (8 equivalents) to the suspension.
 - Slowly add phosphoryl trichloride (1 equivalent) to the reaction mixture.
 - Allow the reaction mixture to stir for 3 hours while warming to room temperature.
 - Add silica gel to the reaction mixture and concentrate it, ensuring the bath temperature remains around 35 °C.
 - Dry load the residue onto a chromatography column.
 - Elute the product with 100% dichloromethane to yield **4-Chloro-3-cyanopyridine**.

Logical Workflow for Synthesis

The synthesis of **4-Chloro-3-cyanopyridine** can be represented as a straightforward chemical transformation. The logical workflow for the synthesis process is outlined below.



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Synthesis workflow for **4-Chloro-3-cyanopyridine**.

Conclusion

While **4-Chloro-3-cyanopyridine** is a commercially available and synthetically important compound, its detailed solid-state structure has not been publicly documented. The information provided in this guide, including its chemical and physical properties and a reliable synthesis protocol, is intended to be a useful resource for researchers, scientists, and drug development

professionals. Further experimental work, specifically single-crystal X-ray diffraction, would be required to fully characterize the crystal structure of this compound.

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- To cite this document: BenchChem. [crystal structure of 4-Chloro-3-cyanopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120827#crystal-structure-of-4-chloro-3-cyanopyridine]

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